

# Fluopimomide: Recommended Application Rates and Protocols from Field Studies

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## Compound of Interest

Compound Name: *Fluopimomide*

Cat. No.: *B1447720*

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This document provides a detailed overview of the recommended application rates and experimental protocols for the fungicide **Fluopimomide**, based on findings from various field and greenhouse studies. The information is intended to guide researchers and professionals in the development and application of this chemical for crop protection.

## Executive Summary

**Fluopimomide** is a novel fungicide demonstrating efficacy against a range of plant pathogens. Field studies have established effective application rates for the control of gray mold and other soil-borne diseases in tomatoes, root-knot nematodes in cucumbers, and seedling damping-off in cotton. While **Fluopimomide** shows a broad spectrum of activity, specific field data on its application for cucumber downy mildew and rice sheath blight are not readily available in the reviewed literature. This document summarizes the current knowledge on its application rates and provides detailed protocols from key studies to facilitate further research and development.

## Data Presentation: Recommended Application Rates

The following tables summarize the quantitative data on the recommended application rates of **Fluopimomide** for various crops and target pathogens as determined in field and greenhouse studies.

Table 1: Foliar and Soil Application Rates for Tomato

Target Pathogen	Crop	Application Method	Recommended Rate	Formulation	Source
Gray Mold (Botrytis cinerea)	Tomato	Foliar Spray	50 - 100 g/ha	Not Specified	<a href="#">[1]</a> <a href="#">[2]</a>
Soil-Borne Diseases (Fusarium wilt, Phytophthora blight, Gray mold)	Tomato	Furrow Application	375 g/ha	25% Suspension Concentrate (SC)	<a href="#">[3]</a> <a href="#">[4]</a>

Table 2: Soil Application Rates for Cucumber

Target Pathogen	Crop	Application Method	Recommended Rate	Formulation	Source
Root-Knot Nematode (Meloidogyne incognita)	Cucumber	Soil Application	500 - 750 g/ha	Not Specified	<a href="#">[5]</a>

Table 3: Seed Treatment Application Rates for Cotton

Target Pathogen	Crop	Application Method	Recommended Rate (a.i.)	Formulation	Source
Seedling Damping-Off (Rhizoctonia solani)	Cotton	Seed Treatment	4.8 - 9.6 mg/kg seed	6% Fluopimomide Seed Coating Agent	

## Experimental Protocols

Detailed methodologies for key experiments cited in this document are provided below.

### Protocol 1: Efficacy of Foliar Application of Fluopimomide against Gray Mold (*Botrytis cinerea*) on Tomato

Objective: To evaluate the efficacy of **Fluopimomide** applied as a foliar spray for the control of gray mold on tomatoes in field conditions.

Materials:

- Tomato plants (cultivar not specified)
- **Fluopimomide** fungicide
- Pressurized sprayer
- *Botrytis cinerea* inoculum
- Standard fungicides for comparison (optional)
- Untreated control plots

Procedure:

- Experimental Design: The field trial is set up in a randomized complete block design with multiple replications for each treatment.
- Plot Establishment: Establish plots of tomato plants with appropriate spacing.
- Inoculation: Inoculate tomato plants with a spore suspension of *B. cinerea* to ensure uniform disease pressure.
- Fungicide Application:
  - Apply **Fluopimomide** at rates of 50 g/ha and 100 g/ha.

- Applications can be made alone or in combination with a biocontrol agent like *Bacillus methylotrophicus* TA-1.
- Conduct applications using a pressurized sprayer to ensure thorough coverage of the foliage.
- Data Collection:
  - Assess disease severity at regular intervals after treatment.
  - Calculate disease control efficacy compared to the untreated control.
- Statistical Analysis: Analyze the data using appropriate statistical methods to determine the significance of the treatments.

## Protocol 2: Efficacy of Soil Application of Fluopimomide against Root-Knot Nematode (*Meloidogyne incognita*) on Cucumber

Objective: To determine the efficacy of **Fluopimomide** applied to the soil for the management of root-knot nematodes in cucumbers under field conditions.

Materials:

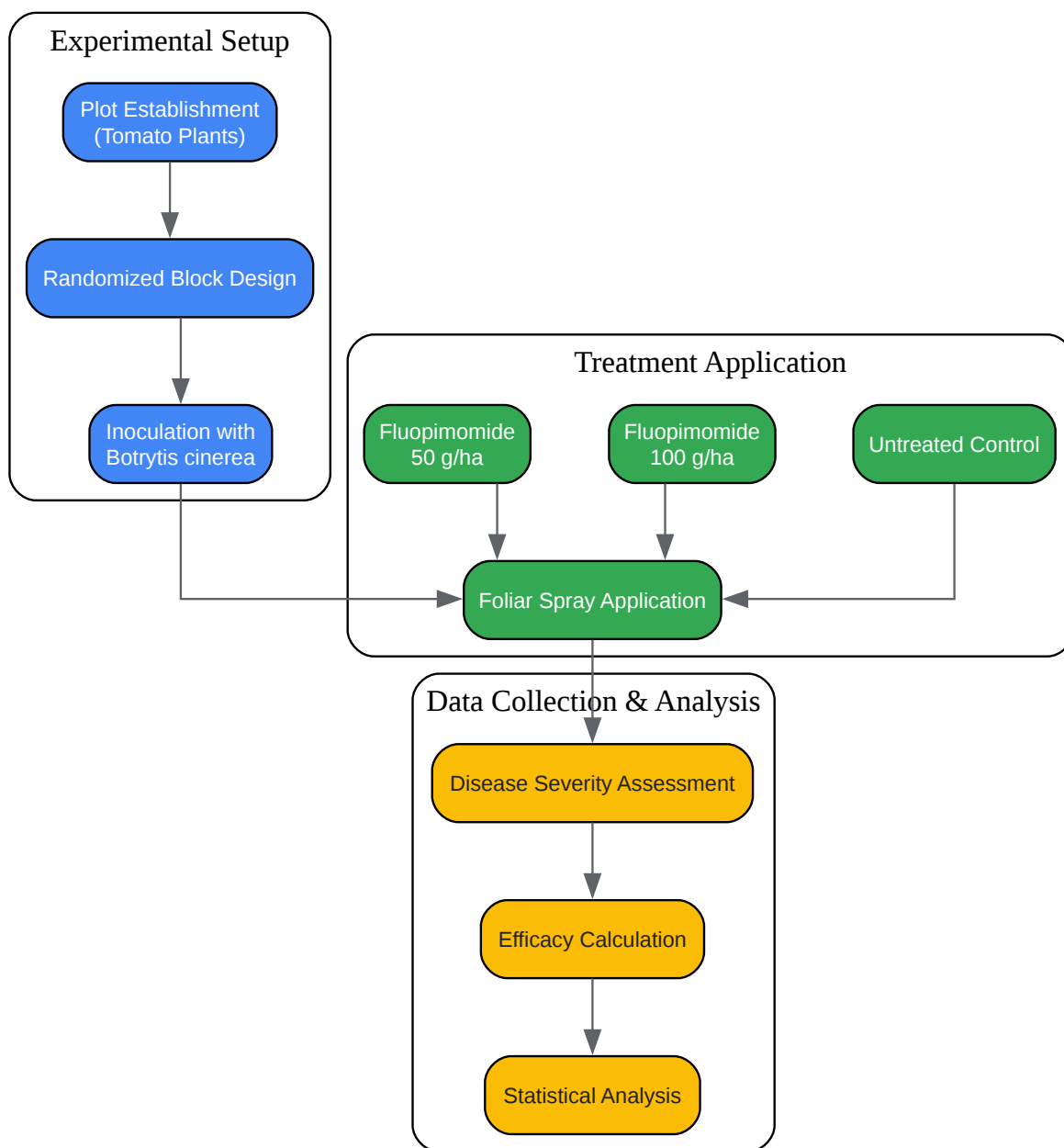
- Cucumber seedlings
- **Fluopimomide** fungicide
- *Meloidogyne incognita* inoculum (J2 nematodes)
- Pots or designated field plots
- Standard nematicides for comparison (e.g., Abamectin, Fosthiazate)
- Untreated control pots/plots

Procedure:

- **Experimental Setup:** The experiment can be conducted in pots in a greenhouse or in designated field plots with a history of nematode infestation. A randomized complete block design should be used.
- **Inoculation:** Inoculate the soil with a known quantity of *M. incognita* second-stage juveniles (J2s).
- **Fungicide Application:**
  - Apply **Fluopimomide** to the soil at rates of 500 g/ha and 750 g/ha.
  - The application can be made prior to or at the time of transplanting the cucumber seedlings.
- **Data Collection:**
  - After a specified period (e.g., 30 and 60 days after treatment), collect soil and root samples.
  - Assess the nematode population density in the soil.
  - Evaluate the root galling index on the cucumber roots.
  - Measure plant growth parameters such as plant height and yield.
- **Statistical Analysis:** Use statistical analysis to compare the efficacy of **Fluopimomide** treatments with the control and standard nematicides.

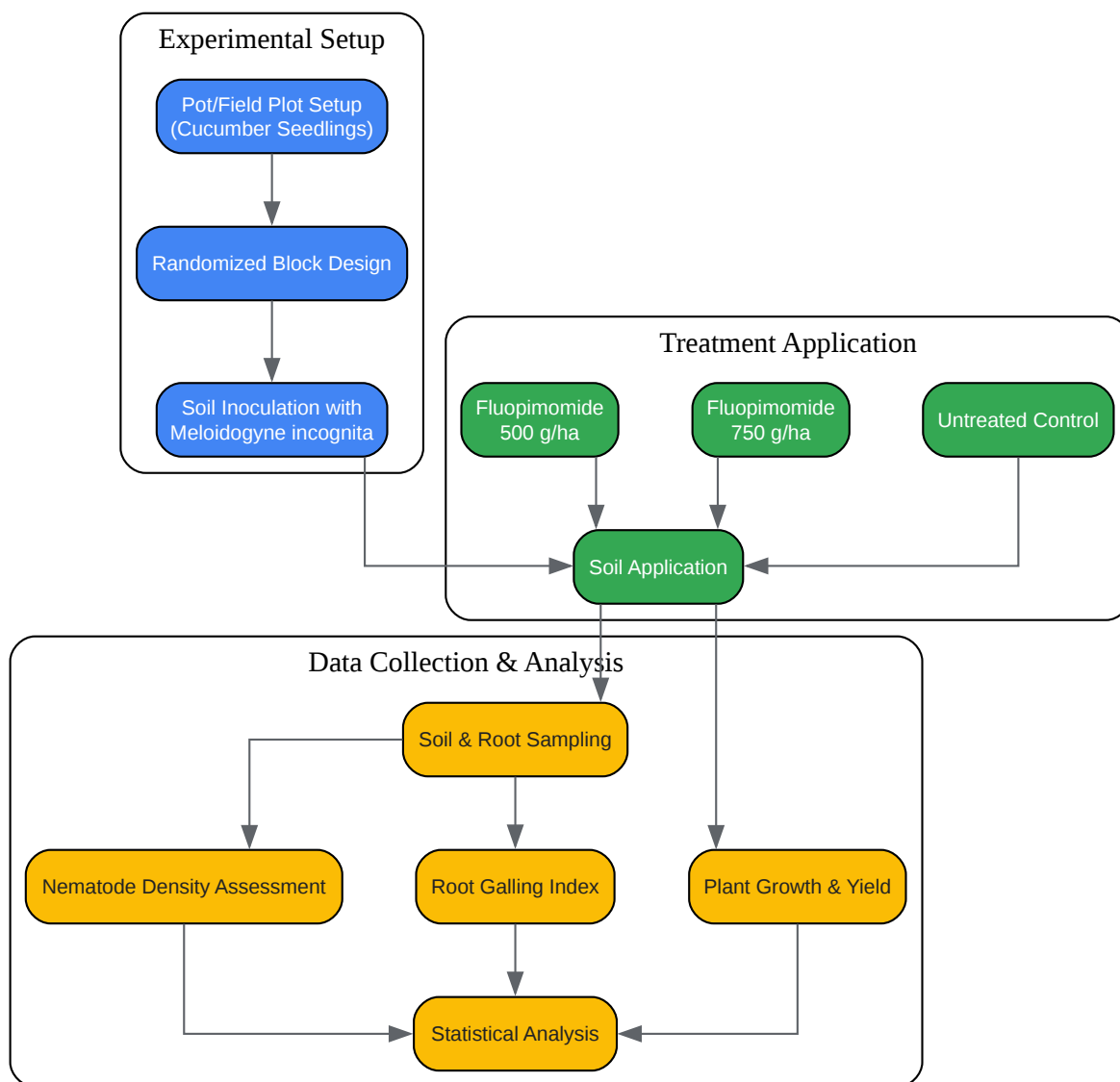
## Visualizations

The following diagrams illustrate key experimental workflows and the mode of action of **Fluopimomide**.



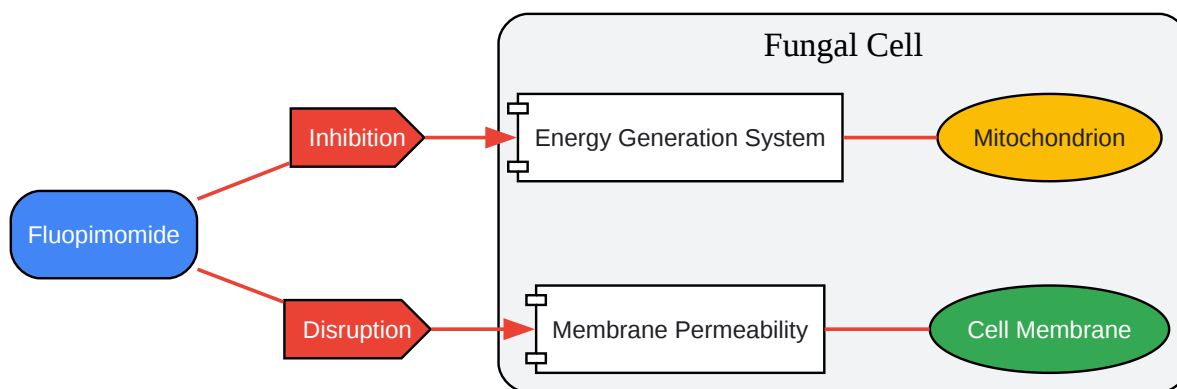
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Caption: Experimental workflow for evaluating foliar application of **Fluopimomide**.



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Caption: Experimental workflow for evaluating soil application of **Fluopimomide**.



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Caption: Proposed mode of action of **Fluopimomide** on fungal cells.

## Discussion and Future Directions

The compiled data indicate that **Fluopimomide** is a versatile fungicide with proven efficacy against several important plant pathogens through various application methods. The provided protocols offer a foundation for standardized testing and further investigation into its performance under different environmental conditions and against a broader range of pathogens.

A notable gap in the current body of public-domain research is the lack of specific field trial data for the application of **Fluopimomide** against cucumber downy mildew and rice sheath blight. While some product labels may suggest its use, peer-reviewed field studies detailing recommended rates and efficacy are needed to provide robust guidance for these applications. Future research should focus on establishing optimal application rates and timings for these and other significant crop diseases to fully realize the potential of **Fluopimomide** in integrated pest management programs.

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